

Application of 2-Tosylaniline in the Development of Organic Light-Emitting Diodes (OLEDs)

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Compound of Interest

Compound Name: 2-Tosylaniline

Cat. No.: B3046227

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Organic Light-Emitting Diodes (OLEDs) are a cornerstone of modern display and lighting technology, prized for their high contrast, wide viewing angles, and thin form factors.[1][2] The performance of an OLED device is critically dependent on the organic materials used within its multilayer structure, which typically includes a hole transport layer (HTL), an emissive layer (EML), and an electron transport layer (ETL).[1] Hole-transporting materials (HTMs) are essential for efficiently injecting and transporting positive charge carriers (holes) to the emissive layer, ensuring a balanced charge recombination and high device efficiency.[3]

While **2-tosylaniline** is not typically used directly as a functional material in the final OLED device architecture, its chemical structure makes it a valuable and versatile building block for the synthesis of more complex organic molecules that serve as high-performance HTMs. The aniline moiety provides a core structure for creating triarylamine derivatives, a prominent class of HTMs, while the tosyl group can function as a protecting group or a leaving group in various organic reactions.

This document provides detailed protocols for the synthesis of a carbazole-based hole-transporting material using **2-tosylaniline** as a key starting material. The methodologies

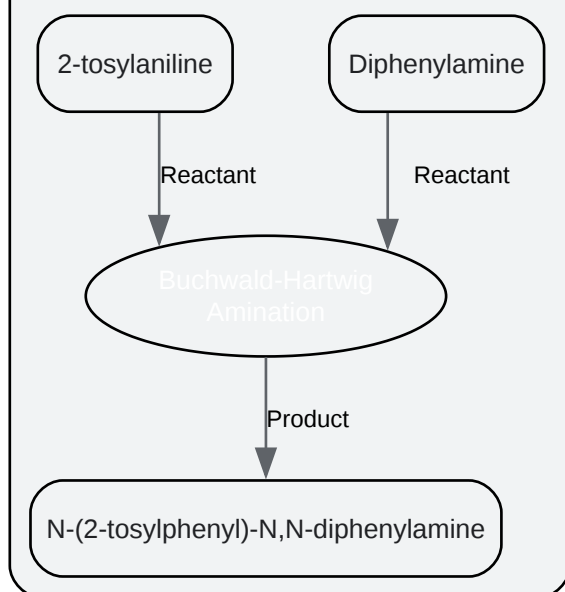
described are based on established synthetic routes, such as the Buchwald-Hartwig amination, which are instrumental in the development of novel OLED materials.

Synthesis of a Carbazole-Based Hole Transport Material from 2-Tosylaniline

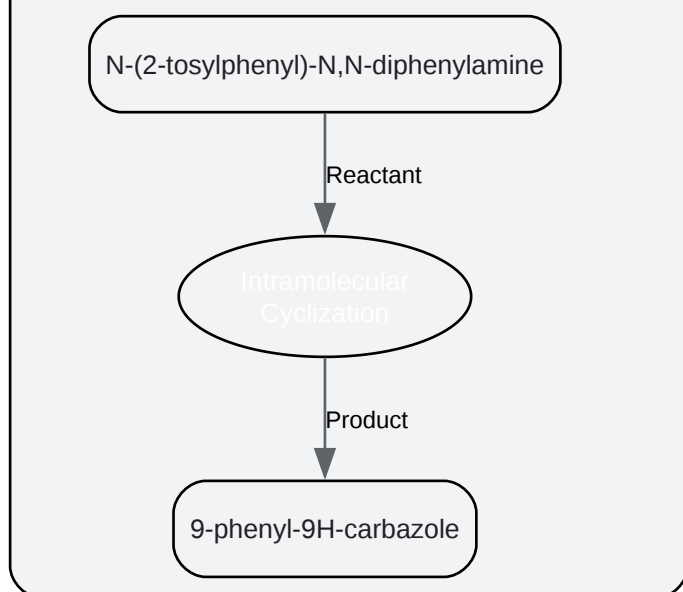
This section outlines a synthetic pathway to produce a carbazole derivative that can be utilized as a hole-transporting material in OLEDs. The synthesis involves the initial formation of a triarylamine intermediate from **2-tosylaniline**, followed by a cyclization step to form the carbazole core.

Overall Synthetic Workflow

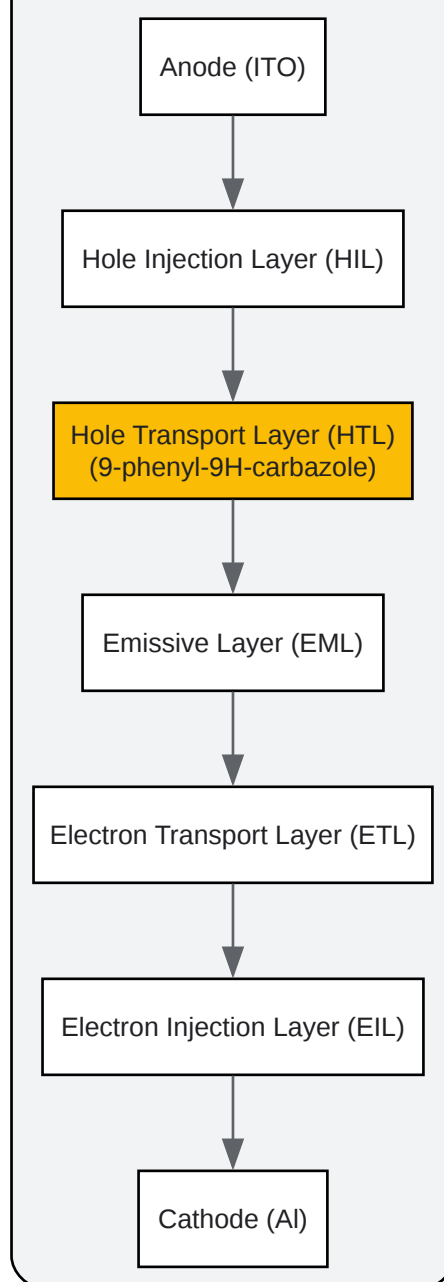
Step 1: Synthesis of Intermediate A



Step 2: Cyclization to Carbazole Derivative



OLED Device Layers



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References

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